

Limertinib: A Technical Guide to Discovery and Synthesis

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Compound of Interest

Compound Name: *limertinib*

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Abstract

Limertinib (also known as ASK120067) is a potent, orally available, third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).^[1] It was developed to treat non-small cell lung cancer (NSCLC) harboring specific EGFR mutations, particularly the T790M resistance mutation that emerges after treatment with earlier-generation TKIs, as well as primary sensitizing mutations.^{[2][3]} This document provides an in-depth overview of the discovery, mechanism of action, synthesis, and clinical evaluation of **limertinib**, intended for professionals in the field of oncology and drug development. **Limertinib** received its first approval in China in January 2025 for treating adult patients with locally advanced or metastatic NSCLC with the EGFR T790M mutation.^[1]

Discovery and Rationale

The development of **limertinib** was driven by the clinical challenge of acquired resistance to first and second-generation EGFR TKIs in NSCLC. The primary mechanism for this resistance is the acquisition of a secondary mutation in the EGFR gene, T790M, often referred to as the

"gatekeeper" mutation.[4] This mutation increases the receptor's affinity for ATP, reducing the efficacy of competitive inhibitors.[4]

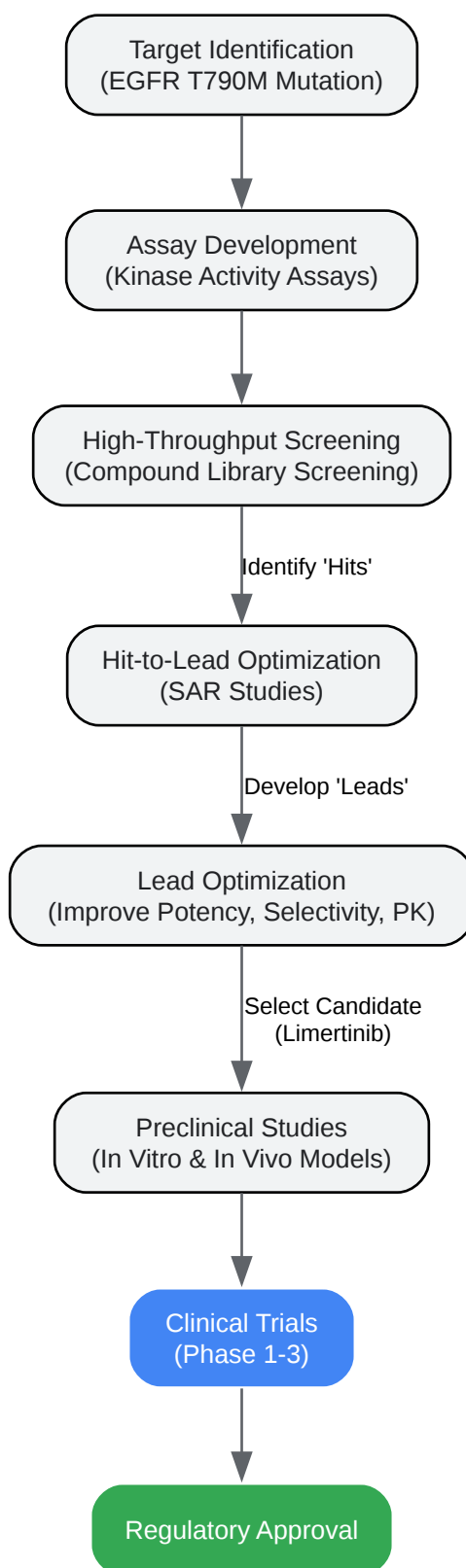
The discovery process for **limertinib** focused on identifying a molecule that could:

- Potently and selectively inhibit EGFR kinases with sensitizing mutations (e.g., exon 19 deletions, L858R) and the T790M resistance mutation.[3]
- Spare wild-type EGFR (EGFR-WT) to minimize toxicity-related side effects, such as rash and diarrhea.[5]
- Demonstrate efficacy in preclinical models and eventually in clinical trials.
- Exhibit favorable pharmacokinetic properties, including the ability to penetrate the central nervous system (CNS) to treat brain metastases.[5]

Limertinib emerged as a lead candidate that fulfilled these criteria, demonstrating potent inhibitory activity against mutant EGFR while maintaining a significant selectivity margin over wild-type EGFR.[5]

Experimental Workflow: Drug Discovery

The discovery of a targeted inhibitor like **limertinib** follows a structured, multi-stage process. This workflow begins with target identification and validation, proceeds through extensive screening and optimization, and culminates in preclinical and clinical trials.



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A generalized workflow for the discovery of a targeted therapy like **limertinib**.

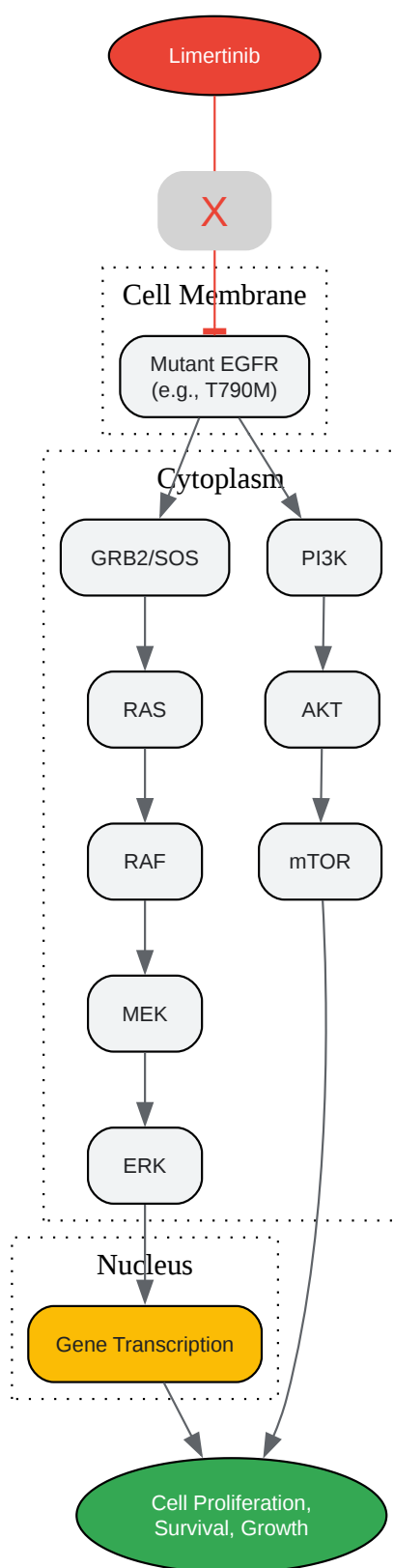
Mechanism of Action

Limertinib is an irreversible third-generation EGFR inhibitor.^[6] Its mechanism of action is centered on the covalent modification of the EGFR kinase domain.

- **Target Binding:** The acrylamide moiety of **limertinib** forms a covalent bond with the cysteine residue at position 797 (C797) within the ATP-binding pocket of the EGFR kinase. This irreversible binding permanently inactivates the enzyme.
- **Downstream Signaling Inhibition:** By inactivating EGFR, **limertinib** blocks the phosphorylation of the receptor and its downstream signaling proteins. This effectively shuts down key pro-survival and proliferative pathways, including the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT-mTOR pathways.^{[5][7][8]} Inhibition of EGFR phosphorylation at tyrosine residue 1068 and subsequent inhibition of AKT and ERK phosphorylation has been demonstrated in preclinical models.^[5]

EGFR Signaling Pathway

The EGFR signaling cascade is a critical regulator of cell growth and survival. Mutations can lead to its constitutive activation, driving tumorigenesis. **Limertinib** acts by blocking this pathway at the receptor level.



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Limertinib's inhibition of the mutant EGFR signaling cascade.

Synthesis Pathway

The specific, step-by-step synthesis process for **limertinib** is proprietary and not detailed in publicly available scientific literature or patents. However, based on its chemical structure, a general retrosynthetic analysis can be performed. **Limertinib**, or N-[5-[[5-chloro-4-(naphthalen-2-ylamino)pyrimidin-2-yl]amino]-2-[2-(dimethylamino)ethyl-methylamino]-4-methoxyphenyl]prop-2-enamide, is a complex molecule featuring a core aminopyrimidine scaffold.^[9]

The synthesis would logically involve a multi-step process, likely culminating in the formation of the final acrylamide group. Key reactions would include nucleophilic aromatic substitutions to build the substituted pyrimidine core and an amidation reaction to attach the reactive acrylamide "warhead." The synthesis of analogous third-generation EGFR TKIs, such as osimertinib, often involves coupling a substituted aniline with a pyrimidine derivative, followed by a final acylation step.^{[10][11]}

Chemical Structure of **Limertinib**

- CAS Number: 1934259-00-3
- Chemical Formula: C₂₉H₃₂ClN₇O₂
- Molecular Weight: 546.07 g/mol ^[9]

Due to the proprietary nature of the synthesis, a detailed diagram cannot be provided.

Quantitative Data

Preclinical Potency and Selectivity

Limertinib demonstrates potent inhibition of clinically relevant EGFR mutations with significant selectivity over wild-type EGFR.

Target Enzyme / Cell Line	IC50 (nM)	Notes
Enzymatic Assays		
EGFRT790M	0.3[6]	Acquired resistance mutation
EGFRL858R/T790M	0.3[5]	Double mutant
EGFRexon19del	0.5[5]	Sensitizing mutation
EGFRWT	6.0[5][6]	Wild-Type
Cell-Based Assays		
NCI-H1975 (L858R/T790M)	12[5]	T790M positive cell line
PC-9 (exon19del)	6[5]	Sensitizing mutation cell line
HCC827 (exon19del)	2[5]	Sensitizing mutation cell line
A549 (EGFRWT)	1541[5]	Wild-Type cell line

Clinical Efficacy

Clinical trials have demonstrated the robust efficacy of **limertinib** in its target patient populations.

Table 2: Phase 2b Study in EGFR T790M+ NSCLC (NCT03502850)[3]

Endpoint	Result	95% Confidence Interval
Overall Response Rate (ORR)	68.8%	63.2% - 74.0%
Disease Control Rate (DCR)	92.4%	88.8% - 95.1%
Median Progression-Free Survival (PFS)	11.0 months	9.7 - 12.4 months
Median Duration of Response (DoR)	11.1 months	9.6 - 13.8 months

| CNS Overall Response Rate* | 65.9% | N/A |

*In patients with measurable CNS lesions.[\[5\]](#)

Table 3: Phase 3 Study vs. Gefitinib (First-Line EGFR+) (NCT04143607)

Endpoint	Limertinib	Gefitinib	Hazard Ratio (95% CI)
Median PFS	20.7 months	9.7 months	0.44 (0.34 - 0.58)

| Median CNS PFS | 20.7 months | 7.1 months | N/A |

Clinical Safety and Tolerability

The safety profile of **limertinib** is consistent with other EGFR TKIs. The most common treatment-related adverse events (TRAEs) are manageable.

Table 4: Common TRAEs (Phase 2b Study)[\[3\]](#)

Adverse Event	All Grades	Grade ≥3
Diarrhea	81.7%	13.0%
Anemia	32.6%	4.0%
Rash	29.9%	3.3%
Anorexia	28.2%	N/A

| Hypokalemia | N/A | 4.3% |

Experimental Protocols

The following are generalized protocols for key preclinical assays based on methodologies described for third-generation EGFR TKIs.[\[12\]](#)

In Vitro Kinase Activity Assay

- Objective: To determine the IC₅₀ of **limertinib** against various EGFR kinase mutants and wild-type EGFR.
- Methodology:
 - Recombinant human EGFR kinase domains (WT, T790M, etc.) are used.
 - Kinase activity is typically measured using an enzyme-linked immunosorbent assay (ELISA) or radiometric assay (e.g., using [γ -³²P]ATP).
 - Enzymes are incubated with a specific substrate (e.g., a poly-Glu-Tyr peptide) and ATP in the presence of serially diluted **limertinib**.
 - The reaction is allowed to proceed for a set time at a controlled temperature (e.g., 37°C).
 - The amount of phosphorylated substrate is quantified. For ELISA, this involves using an antibody specific to the phosphorylated substrate.
 - IC₅₀ values are calculated by fitting the dose-response data to a four-parameter logistic equation.

Cell Proliferation Assay

- Objective: To determine the effect of **limertinib** on the proliferation of NSCLC cell lines with different EGFR statuses.
- Methodology:
 - NSCLC cells (e.g., NCI-H1975, PC-9, A549) are seeded in 96-well plates and allowed to adhere overnight.
 - Cells are treated with a range of concentrations of **limertinib** or vehicle control (DMSO).
 - After a defined incubation period (e.g., 72 hours), cell viability is assessed using a colorimetric or fluorometric assay such as MTT, MTS (e.g., Cell Counting Kit-8), or resazurin.
 - Absorbance or fluorescence is measured using a plate reader.

- Data is normalized to the vehicle-treated control, and IC50 values are calculated from the resulting dose-response curves.

Western Blot Analysis for Phospho-EGFR

- Objective: To confirm that **limertinib** inhibits EGFR signaling within the cell.
- Methodology:
 - Cells are treated with **limertinib** at various concentrations for a specified time.
 - Cells are lysed in a buffer containing protease and phosphatase inhibitors to preserve protein phosphorylation states.
 - Protein concentration in the lysates is determined using a BCA or Bradford assay.
 - Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF or nitrocellulose membrane.
 - The membrane is blocked (e.g., with BSA or non-fat milk) and then incubated with primary antibodies specific for phosphorylated EGFR (p-EGFR), total EGFR, phosphorylated downstream targets (p-AKT, p-ERK), and a loading control (e.g., GAPDH or β -actin).
 - After washing, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
 - The signal is detected using an enhanced chemiluminescence (ECL) substrate and imaged. A decrease in the p-EGFR signal relative to total EGFR indicates target inhibition.

In Vivo Xenograft Tumor Model

- Objective: To evaluate the anti-tumor efficacy of **limertinib** in a living organism.
- Methodology:
 - Immunocompromised mice (e.g., BALB/c nude) are subcutaneously inoculated with human NSCLC cells (e.g., NCI-H1975).

- Tumors are allowed to grow to a palpable size (e.g., 100-200 mm³).
- Mice are randomized into treatment and vehicle control groups.
- **Limertinib** is administered orally once or twice daily at specified doses (e.g., 5-20 mg/kg).
- Tumor volume and body weight are measured regularly (e.g., 2-3 times per week). Tumor volume is calculated using the formula: $(\text{Length} \times \text{Width}^2)/2$.
- At the end of the study, the tumor growth inhibition (TGI) rate is calculated to determine efficacy.^[12]

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